

Essential Safety and Logistical Information for Handling Salicyloyltremuloidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Salicyloyltremuloidin

Cat. No.: B12385972

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Salicyloyltremuloidin**, including operational and disposal plans.

Hazard Identification and Classification

Salicyloyltremuloidin is classified as a hazardous substance.^[1] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Physical and Chemical Properties

Property	Value	Source
Appearance	White Powder Solid	[2]
Melting Point/Range	139 - 142 °C (282.2 - 287.6 °F)	[1][2]
Boiling Point/Range	No information available	[2]
Flash Point	No information available	[2]
Water Solubility	The product is water soluble	[2]

Occupational exposure limit values have not been established for this substance.[1]

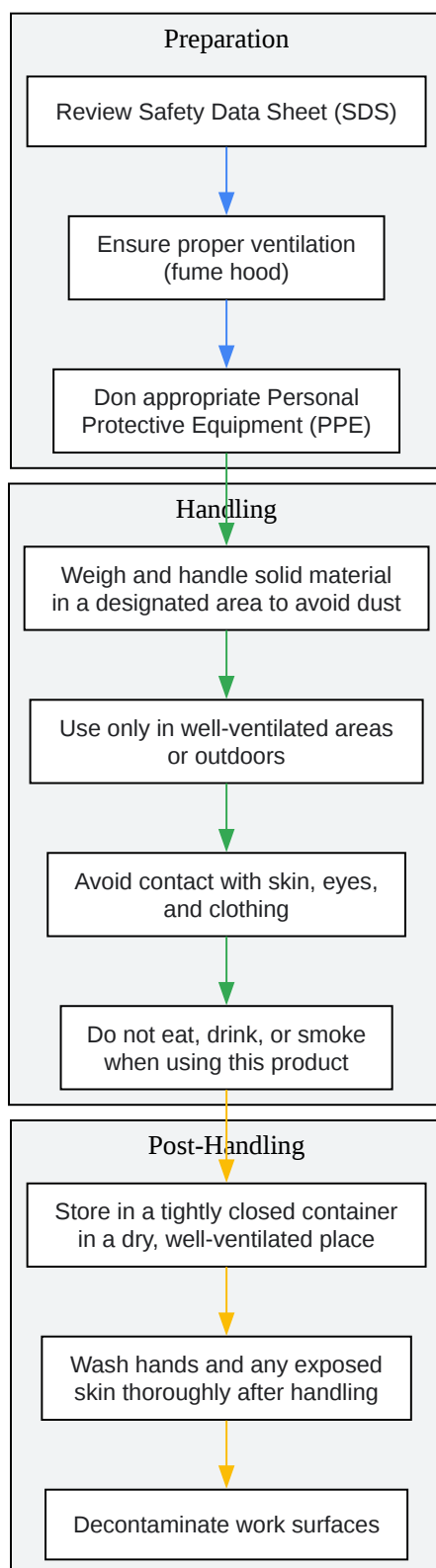
Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Salicyloyltremuloidin**, the following personal protective equipment is mandatory.[3]

PPE Category	Item	Specifications and Best Practices
Eye/Face Protection	Safety glasses with side shields, goggles, or a face shield.	Eye protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [4] For splash hazards, goggles or a face shield worn over safety glasses are recommended.[5][6] Contact lenses should not be worn.[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected before use and proper removal techniques should be employed to avoid skin contact.[1] Dispose of contaminated gloves after use. [1] Always wash hands thoroughly after handling.[7]
Body Protection	Laboratory coat, apron, or coveralls.	Protective clothing should be worn to prevent skin contact. [2] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	NIOSH-certified N95 or N100 respirator.	Use a respirator if dust is generated or if working in a poorly ventilated area.[5] Respirator use should be in accordance with a respiratory protection program.[4][5]

Operational Plan: Safe Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **Salicyloyltremuloidin**.



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Figure 1. A workflow diagram for the safe handling of **Salicyloyltremuloidin**.

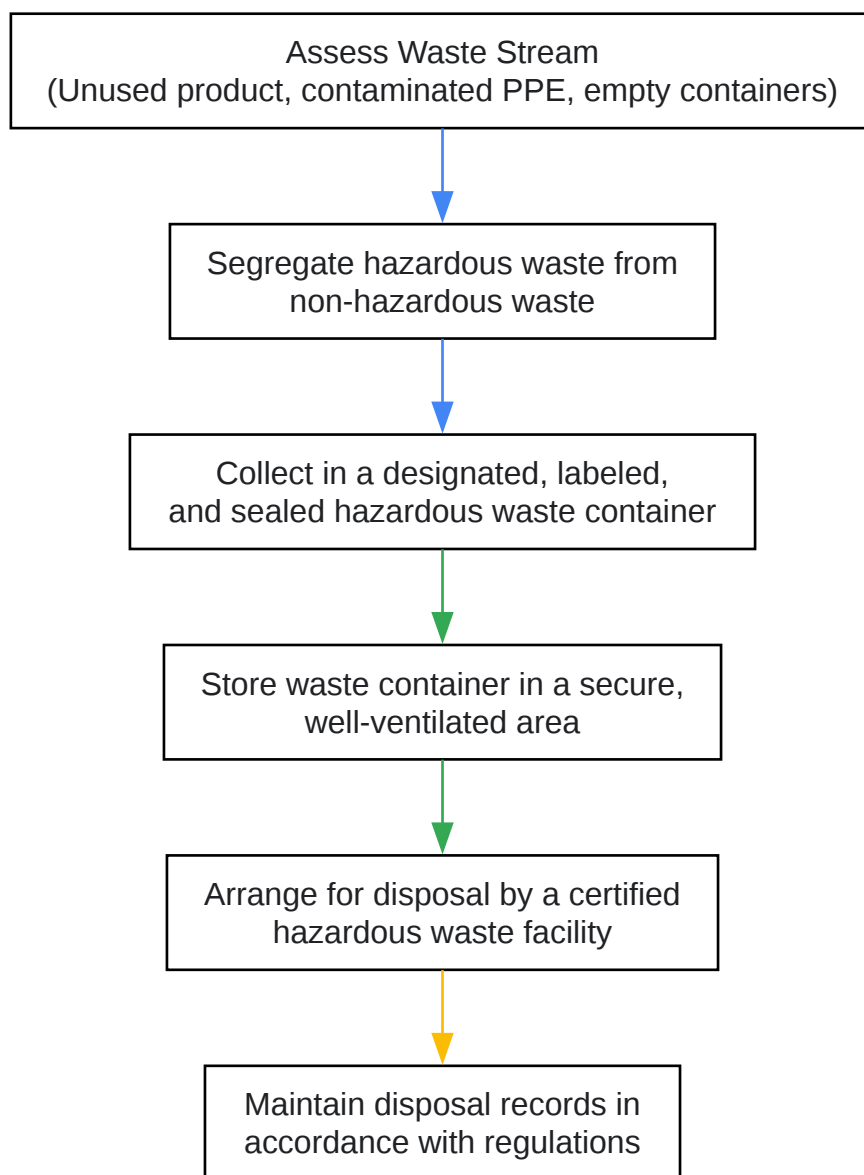
Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. [1] Rinse mouth. [1]
If on Skin	Wash with plenty of soap and water. [1] If skin irritation occurs, get medical advice/attention. [1]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. [1] Call a POISON CENTER or doctor if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] If eye irritation persists, get medical advice/attention. [1]

Disposal Plan

Proper disposal of **Salicyloyltremuloidin** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.



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Figure 2. A step-by-step plan for the proper disposal of **Salicyloyltremuloidin** waste.

Disposal Guidelines:

- Product: Dispose of contents and container to an approved waste disposal plant.[2] Do not let the product enter drains.
- Contaminated Packaging: Dispose of as unused product.

- Local Regulations: Always consult and adhere to local, state, and federal regulations for hazardous waste disposal.[8]

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